

(2-CHLORO-ETHYL)-METHYL-AMINE structure and function

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Compound of Interest

Compound Name: (2-CHLORO-ETHYL)-METHYL-AMINE

CAS No.: 32315-92-7

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An In-Depth Technical Guide to **(2-Chloro-ethyl)-methyl-amine**: Structure, Function, and Application

Authored by a Senior Application Scientist

Abstract

This technical guide provides a comprehensive examination of **(2-chloro-ethyl)-methyl-amine**, a monofunctional nitrogen mustard and a pivotal molecule in the fields of organic synthesis and pharmacology. We will delve into its fundamental chemical structure, its mechanism of action as a potent alkylating agent, and its functional implications in biological systems. This document is intended for researchers, scientists, and drug development professionals, offering not just a review of the existing literature but also actionable insights into its experimental application, synthesis, and handling. We will explore the causality behind its reactivity, grounded in the formation of the highly electrophilic aziridinium ion, and contextualize its significance by comparing it with its well-known bifunctional analogue, mechlorethamine.

Introduction: The Significance of a Simple Chloroethylamine

(2-Chloro-ethyl)-methyl-amine, while structurally unassuming, belongs to the historically significant class of nitrogen mustards. These compounds, originally developed as chemical warfare agents, were paradoxically the harbingers of modern chemotherapy.[1][2][3] The observation that nitrogen mustards could destroy rapidly dividing lymphatic tissue and bone marrow led to the hypothesis that they could similarly target cancer cells.[4] This culminated in the clinical use of mechlorethamine, the bifunctional analogue of our topic compound, establishing alkylating agents as a cornerstone of cancer treatment.[4][5]

(2-Chloro-ethyl)-methyl-amine, possessing a single reactive chloroethyl group, is classified as a monofunctional alkylating agent.[6] While its bifunctional counterparts are known for creating highly cytotoxic DNA interstrand cross-links, the monofunctional nature of **(2-chloro-ethyl)-methyl-amine** offers a more nuanced tool for researchers. It allows for the study of mono-alkylation events, serving as a valuable building block in organic synthesis for introducing the N-methyl-ethylamine moiety into more complex molecules, and acting as a foundational structure for designing novel therapeutic agents.[6][7] Understanding its structure and function is therefore critical for leveraging its potential in drug discovery and chemical biology.

Chemical Structure and Physicochemical Properties

The reactivity and biological function of **(2-chloro-ethyl)-methyl-amine** are direct consequences of its molecular architecture. It features a central nitrogen atom bonded to a methyl group and a 2-chloroethyl group. This arrangement is key to its mechanism of action.

Property	Value	Source
Chemical Name	2-chloro-N-methylethanamine	[8]
CAS Number	32315-92-7	[9][10]
Molecular Formula	C ₃ H ₈ ClN	[9][11]
Molecular Weight	93.55 g/mol	[8]
Boiling Point	110.3°C at 760 mmHg	[9]
Density	0.952 g/cm ³	[9]
Flash Point	20.5°C	[9]
pKa	8.75 (Predicted)	[11]
LogP	0.83550	[9]

The presence of the nitrogen atom's lone pair of electrons adjacent to the electrophilic carbon of the chloroethyl group is the critical structural feature that dictates its reactivity.

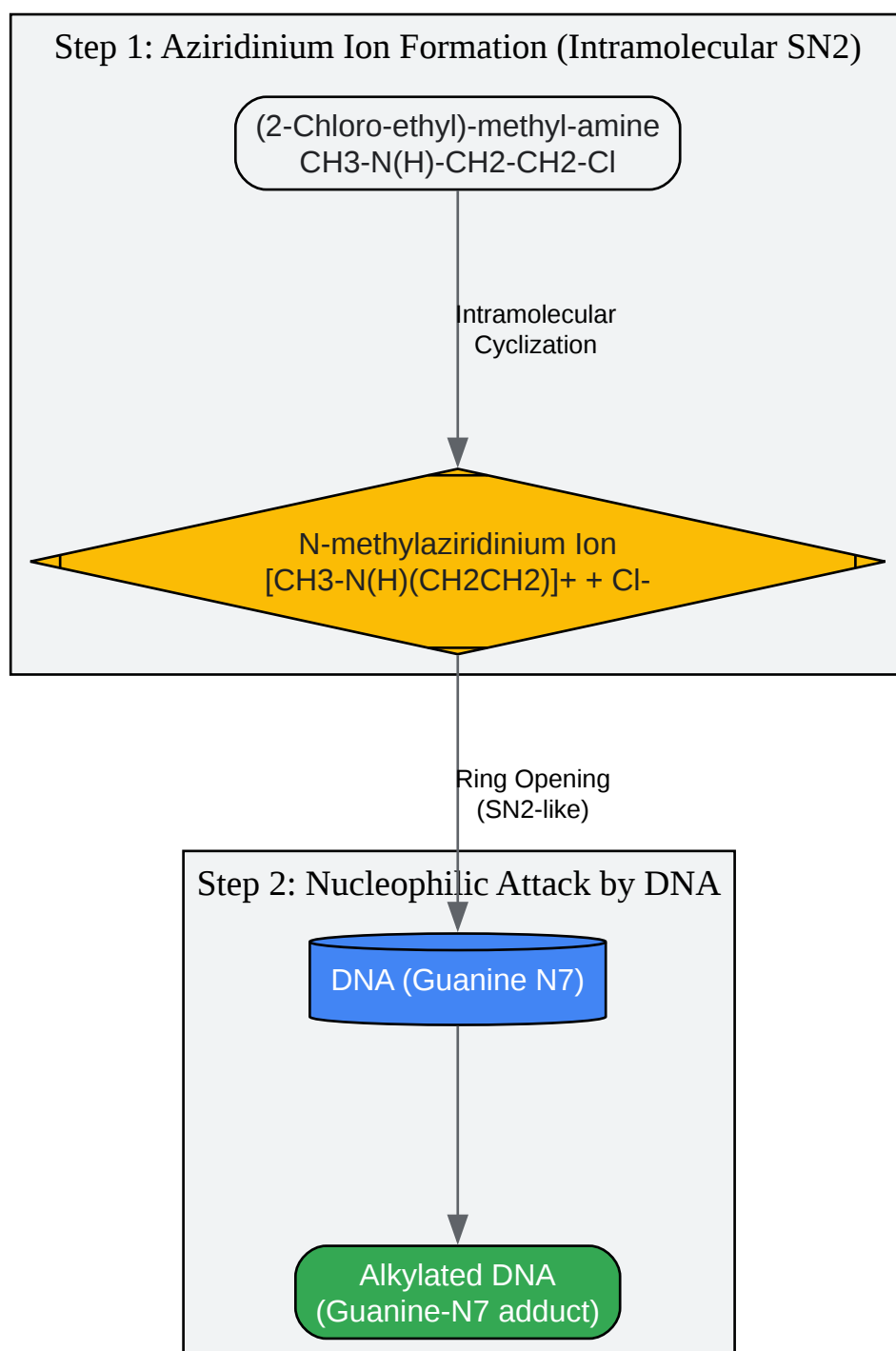
The Core Mechanism: Aziridinium Ion Formation and DNA Alkylation

The biological activity of all chloroethylamine compounds is predicated on their ability to form a highly reactive intermediate: the aziridinium ion. This process is a classic example of intramolecular catalysis, where the molecule's own structure facilitates its transformation into a potent electrophile.

Intramolecular Cyclization: The Rate-Determining Step

The mechanism begins with an intramolecular S_N2 reaction. The lone pair of electrons on the nitrogen atom attacks the carbon atom bearing the chlorine, displacing the chloride ion.[6] This results in the formation of a strained, three-membered ring containing a positively charged nitrogen atom—the N-methylaziridinium ion. This cyclization is the rate-determining step for its biological activity.[6]

The resulting aziridinium ion is a powerful electrophile due to the high ring strain and the positive charge on the nitrogen. It readily reacts with any available nucleophile, with DNA being a primary cellular target.



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Caption: Mechanism of monofunctional DNA alkylation.

Reaction with Cellular Nucleophiles: DNA as the Primary Target

Once formed, the aziridinium ion is attacked by nucleophilic sites on biomolecules. The most significant target for cytotoxicity is DNA. The N7 position of guanine is the most nucleophilic site in DNA and is the primary point of alkylation by nitrogen mustards.^{[6][12][13]} This reaction proceeds via an SN2-like pathway where the guanine base attacks one of the carbons in the aziridinium ring, causing the ring to open and forming a stable covalent bond.

This process results in a mono-adduct on the DNA strand. This is a critical distinction from bifunctional agents like mechlorethamine, which can undergo a second aziridinium formation and react with another guanine base, leading to DNA cross-linking.^[6]

Feature	Monofunctional (e.g., (2-Chloro-ethyl)-methyl-amine)	Bifunctional (e.g., Mechlorethamine)
Reactive Groups	One chloroethyl group	Two chloroethyl groups
Mechanism	Forms one aziridinium ion	Can form two sequential aziridinium ions
Primary DNA Damage	Mono-alkylation of a single base (e.g., N7-guanine)	Interstrand and intrastrand cross-links
Cytotoxicity	Generally lower; damage is often repairable	High; cross-links are difficult to repair and block replication

Mono-alkylation can still have significant biological consequences. The resulting DNA adduct can distort the helix, interfere with the binding of transcription factors, and stall DNA replication forks. If not repaired, these lesions can lead to mutations or trigger apoptosis (programmed cell death).^[14]

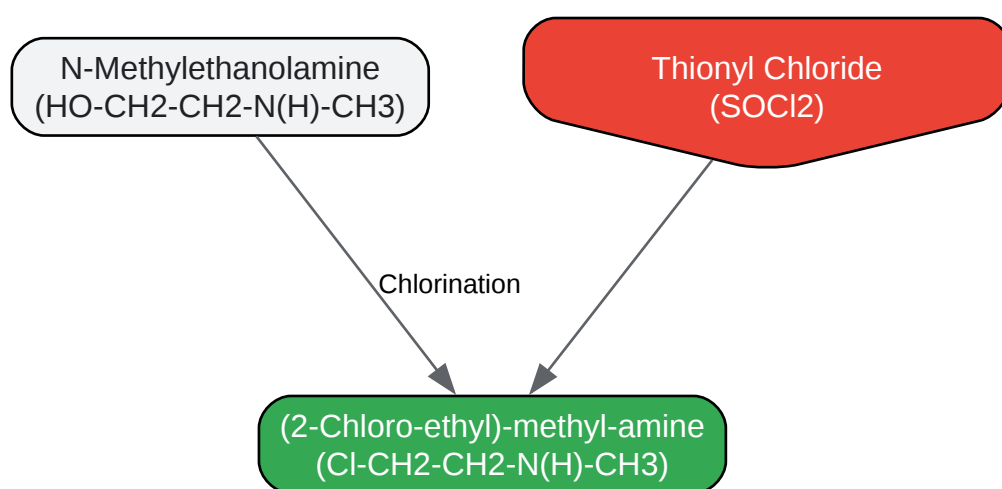
Synthesis and Derivatization

The synthesis of **(2-chloro-ethyl)-methyl-amine** and its derivatives is a cornerstone of its application in research and development.

General Synthesis Route

A common and effective method for synthesizing chloroethylamines involves the reaction of the corresponding ethanolamine with a chlorinating agent, such as thionyl chloride (SOCl_2).^[6]

For example, N-methylethanolamine can be treated with thionyl chloride to replace the hydroxyl group with a chlorine atom, yielding **(2-chloro-ethyl)-methyl-amine** hydrochloride. This is a well-established and reliable method for producing the desired compound.^[15]



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Caption: General synthesis of **(2-chloro-ethyl)-methyl-amine**.

Role as a Synthetic Building Block

The true versatility of **(2-chloro-ethyl)-methyl-amine** lies in its role as a synthon. Its reactive nature makes it an excellent building block for introducing the N-methyl-ethylamine moiety into larger, more complex molecules.^{[6][7]} This is particularly relevant in drug development, where it can be used to synthesize:

- **Ligands for Metal Complexes:** The nitrogen atom and the reactive chloroethyl group are used to create ligands for platinum and other metal complexes being investigated for anticancer properties.^[6]

- Prodrugs: The chloroethylamine moiety can be incorporated into prodrug designs, which are inactive molecules that are metabolically converted to an active cytotoxic agent within the body, potentially targeting tumor cells specifically.[6]

Experimental Protocol: In Vitro DNA Alkylation Assay

To provide a practical context, this section details a step-by-step protocol for assessing the DNA alkylating capability of **(2-chloro-ethyl)-methyl-amine** in vitro. This protocol is designed as a self-validating system with appropriate controls.

Objective

To qualitatively and quantitatively assess the ability of **(2-chloro-ethyl)-methyl-amine** to alkylate purified DNA (e.g., calf thymus DNA) in vitro.

Materials

- **(2-Chloro-ethyl)-methyl-amine** hydrochloride
- High-purity calf thymus DNA
- Reaction Buffer: 10 mM Tris-HCl, 1 mM EDTA, pH 7.4
- DNA precipitation solution: 3M Sodium Acetate, pH 5.2, and 100% ice-cold ethanol
- Nuclease P1
- Alkaline Phosphatase
- HPLC system with a C18 reverse-phase column
- Control compounds: Mechlorethamine (positive control), N-methylethanamine (negative control)

Step-by-Step Methodology

- Preparation of Reagents:

- Prepare a 100 mM stock solution of **(2-chloro-ethyl)-methyl-amine** hydrochloride in the reaction buffer. Prepare fresh before use.
- Prepare similar stock solutions for the positive (mechlorethamine) and negative (N-methylethanamine) controls.
- Prepare a 1 mg/mL solution of calf thymus DNA in the reaction buffer. Ensure it is fully dissolved by gentle overnight rotation at 4°C.
- Alkylation Reaction:
 - Set up reactions in 1.5 mL microcentrifuge tubes as follows:
 - Test: 100 µL DNA solution + 10 µL of 100 mM **(2-chloro-ethyl)-methyl-amine** solution (Final conc: 10 mM).
 - Positive Control: 100 µL DNA solution + 10 µL of 100 mM mechlorethamine solution.
 - Negative Control: 100 µL DNA solution + 10 µL of 100 mM N-methylethanamine solution.
 - DNA Only Control: 100 µL DNA solution + 10 µL reaction buffer.
 - Incubate all tubes at 37°C for 2 hours with gentle shaking.
- DNA Purification:
 - Stop the reaction by precipitating the DNA. Add 1/10th volume of 3M Sodium Acetate and 2.5 volumes of ice-cold 100% ethanol to each tube.
 - Incubate at -20°C for at least 1 hour.
 - Centrifuge at 14,000 x g for 20 minutes at 4°C to pellet the DNA.
 - Carefully discard the supernatant. Wash the pellet with 500 µL of 70% ice-cold ethanol and centrifuge again.

- Air dry the pellet for 10-15 minutes to remove residual ethanol. Resuspend the DNA pellet in 50 µL of nuclease-free water.
- Enzymatic Digestion to Nucleosides:
 - To the purified DNA, add Nuclease P1 and incubate according to the manufacturer's protocol to digest the DNA into individual mononucleotides.
 - Subsequently, add Alkaline Phosphatase to dephosphorylate the mononucleotides into nucleosides.
- Analysis by HPLC:
 - Analyze the resulting nucleoside mixture by reverse-phase HPLC.
 - Monitor the chromatogram for the appearance of new peaks in the "Test" and "Positive Control" samples that are not present in the "Negative Control" or "DNA Only" samples. These new peaks represent the alkylated guanine (and other) adducts.
 - Quantify the adducts by integrating the peak areas and comparing them to standards if available.

Caption: Workflow for the In Vitro DNA Alkylation Assay.

Safety, Handling, and Toxicology

As a nitrogen mustard derivative, **(2-chloro-ethyl)-methyl-amine** is a hazardous substance and must be handled with extreme care.

- Handling: Always handle this compound in a certified chemical fume hood. Avoid all contact with skin and eyes by wearing appropriate Personal Protective Equipment (PPE), including nitrile gloves, a lab coat, and chemical safety goggles.[\[16\]](#) Avoid forming dust or aerosols.[\[16\]](#)
- Storage: Store in a cool, dry, and well-ventilated place. The container should be kept tightly closed.[\[16\]](#)

- Toxicity: Chloroethylamines are powerful irritants and vesicants (blistering agents).[2][3] Exposure can cause severe damage to the skin, eyes, and respiratory tract.[2] Due to its mechanism as a DNA alkylating agent, it should be treated as a potential mutagen and carcinogen.

Conclusion

(2-Chloro-ethyl)-methyl-amine serves as a quintessential model for understanding monofunctional alkylating agents. Its activity is elegantly dictated by its structure, proceeding through the formation of a highly reactive aziridinium ion to alkylate DNA. While its history is linked to the broader class of nitrogen mustards developed for warfare and later, chemotherapy, its modern utility is found in its role as a versatile synthetic intermediate for the construction of novel therapeutics and chemical probes. For the research scientist, a thorough understanding of its mechanism, synthesis, and handling is not merely academic but essential for its safe and effective application in advancing chemical biology and drug discovery.

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